

An In-depth Technical Guide to 2-Cyano-3-fluoropyridine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Cyano-3-fluoropyridine

Cat. No.: B1310978

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core molecular and physical properties of **2-Cyano-3-fluoropyridine**, a key intermediate in the synthesis of pharmaceuticals and agrochemicals. This document outlines its chemical formula, molecular weight, and other critical data, alongside a detailed experimental protocol for its synthesis and purification.

Core Molecular and Physical Properties

2-Cyano-3-fluoropyridine, also known as 3-fluoropyridine-2-carbonitrile, is a heterocyclic compound with the chemical formula C₆H₃FN₂.^{[1][2]} Its structure, featuring a pyridine ring substituted with a cyano group at the 2-position and a fluorine atom at the 3-position, makes it a versatile building block in organic synthesis.^[2]

The quantitative properties of **2-Cyano-3-fluoropyridine** are summarized in the table below for ease of reference and comparison.

Property	Value
Molecular Formula	C6H3FN2
Molecular Weight	122.10 g/mol
CAS Number	97509-75-6
Appearance	White to yellow to pale brown solid or light yellow liquid
Melting Point	27-32 °C
Boiling Point	205.9 ± 20.0 °C at 760 mmHg
Density	1.2 ± 0.1 g/cm ³
Flash Point	78.3 ± 21.8 °C
Purity (Assay by GC/HPLC)	≥97.0% - 99.3%

Experimental Protocols

The following section details a common method for the synthesis of **2-Cyano-3-fluoropyridine**.

Synthesis of 2-Cyano-3-fluoropyridine from 2-Cyano-3-chloropyridine

This protocol describes the synthesis of **2-Cyano-3-fluoropyridine** via a nucleophilic aromatic substitution reaction using 2-cyano-3-chloropyridine and potassium fluoride.

Materials:

- 2-cyano-3-chloropyridine (1 g, 7.22 mmol)
- Potassium fluoride (1.26 g, 21.68 mmol)
- 1-methyl-2-pyrrolidinone (25 mL)
- Ethyl acetate

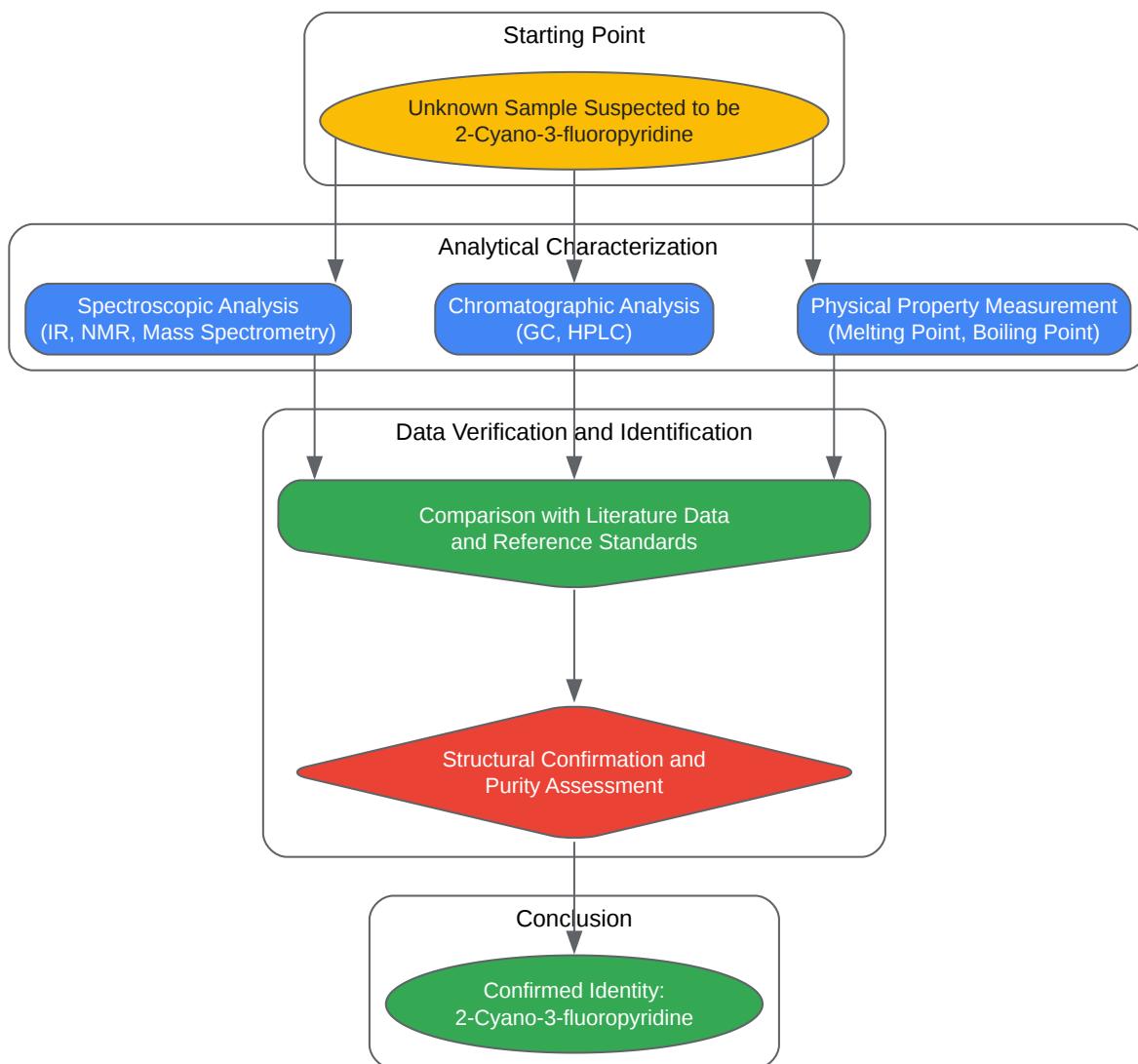
- Water
- Brine
- Silica gel for column chromatography

Procedure:

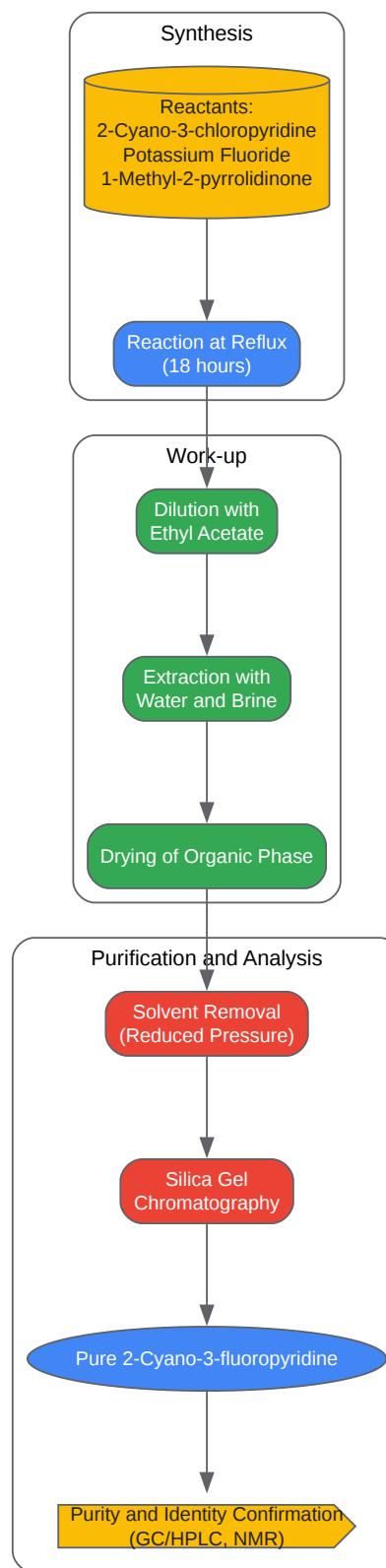
- A solution of 2-cyano-3-chloropyridine (1 g, 7.22 mmol) in 1-methyl-2-pyrrolidinone (25 mL) is prepared in a suitable reaction vessel.[3]
- Potassium fluoride (1.26 g, 21.68 mmol) is added to the solution.[3]
- The reaction mixture is heated at reflux for 18 hours.[3]
- After the reaction is complete, the mixture is cooled to room temperature.[3]
- The cooled reaction mixture is diluted with ethyl acetate.[3]
- The organic layer is extracted with water and then with brine.[3]
- The organic phase is dried over anhydrous sodium sulfate and filtered.
- The solvent is removed under reduced pressure to yield the crude product.
- The crude product is purified by silica gel chromatography to afford **2-cyano-3-fluoropyridine**.[3]

Logical and Experimental Workflows

The following diagrams illustrate the logical workflow for compound characterization and a typical experimental workflow for the synthesis of **2-Cyano-3-fluoropyridine**.

[Click to download full resolution via product page](#)

Caption: Logical workflow for the identification and characterization of **2-Cyano-3-fluoropyridine**.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the synthesis and purification of **2-Cyano-3-fluoropyridine**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbino.com [nbino.com]
- 2. innospk.com [innospk.com]
- 3. 2-Cyano-3-fluoropyridine synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Cyano-3-fluoropyridine]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1310978#2-cyano-3-fluoropyridine-molecular-weight-and-formula>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

